

Application Notes and Protocols: UniPR1331 Treatment of U87MG and U251MG Glioblastoma Cell Lines

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Compound of Interest		
Compound Name:	UniPR1331	
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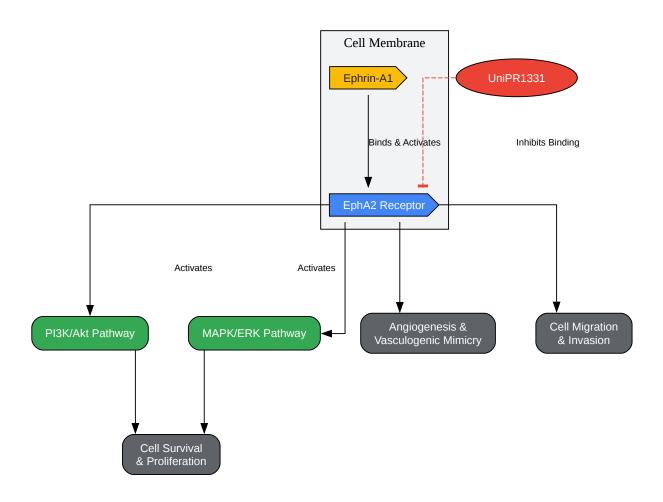
Introduction

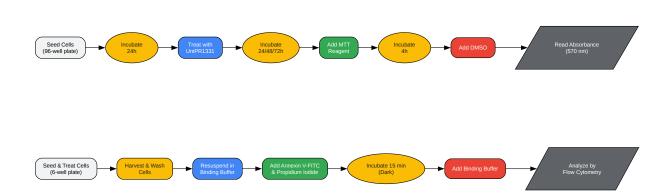
Glioblastoma multiforme (GBM) is the most aggressive primary brain tumor in adults, characterized by rapid proliferation, diffuse infiltration, and robust angiogenesis. The Eph (erythropoietin-producing hepatocellular) receptors, a family of receptor tyrosine kinases, and their ephrin ligands are frequently overexpressed in GBM and play crucial roles in tumor progression, angiogenesis, and vasculogenic mimicry. **UniPR1331** is a pan-Eph receptor antagonist that has demonstrated significant anti-tumor activity in preclinical GBM models by inhibiting the Eph/ephrin interaction. These application notes provide a summary of the effects of **UniPR1331** on the human glioblastoma cell lines U87MG and U251MG and detailed protocols for key experimental assays.

Mechanism of Action

UniPR1331 is a small molecule inhibitor that targets the ligand-binding domain of Eph receptors, thereby preventing their activation by ephrin ligands. A key target in glioblastoma is the EphA2 receptor, which is highly expressed in GBM cells and tumor vasculature.[1] By blocking EphA2 activation, **UniPR1331** inhibits downstream signaling pathways that promote angiogenesis, cell migration, and survival. Specifically, **UniPR1331** has been shown to decrease the phosphorylation of the EphA2 receptor in U87MG cells.[2]









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References

- 1. UniPR1331, a small molecule targeting Eph/ephrin interaction, prolongs survival in glioblastoma and potentiates the effect of antiangiogenic therapy in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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